

Technical Guide: Infrared Spectroscopy of Diethyl sec-butylethylmalonate

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Compound of Interest

Compound Name: Diethyl sec-butylethylmalonate

CAS No.: 76-71-1

Cat. No.: B1582959

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Executive Summary & Chemical Context

Diethyl sec-butylethylmalonate (also known as Diethyl 2-(sec-butyl)-2-ethylmalonate) is a disubstituted malonic ester.^[1] In pharmaceutical development, it serves as the definitive precursor to Butabarbital (5-sec-butyl-5-ethylbarbituric acid). Its purity is paramount; the presence of mono-substituted intermediates (diethyl sec-butylmalonate) or unreacted starting materials leads to inactive or toxic side-products in the subsequent condensation with urea.

This guide provides a self-validating spectroscopic framework to verify the identity of this intermediate, focusing on the vibrational modes characteristic of the quaternary carbon center and the specific ester environment.

Chemical Identity

Parameter	Detail
IUPAC Name	Diethyl 2-(butan-2-yl)-2-ethylpropanedioate
CAS Number	76-71-1
Molecular Formula	C ₁₃ H ₂₄ O ₄
Molecular Weight	244.33 g/mol
Physical State	Colorless liquid
Key Structural Feature	Quaternary
	-carbon (No acidic
	-protons)

Experimental Configuration

To ensure reproducibility and high signal-to-noise ratios (SNR), the following experimental parameters are recommended.

Sample Preparation[2][3][4][5]

- Technique: Attenuated Total Reflectance (ATR) is preferred for this liquid sample due to ease of use and path length consistency.
- Crystal Material: Diamond or ZnSe (Zinc Selenide).
- Sample Volume: 10–20 µL (ensure full coverage of the evanescent wave active area).
- Neat Liquid: No solvent dilution is required. This eliminates solvent interference bands (e.g., CHCl₃ or CCl₄).

Instrument Parameters

Parameter	Setting	Rationale
Spectral Range	4000 – 600 cm^{-1}	Covers fundamental stretching and fingerprint regions.
Resolution	4 cm^{-1}	Sufficient to resolve ester carbonyl splitting without excessive noise.
Scans	32 or 64	Balances SNR with throughput time.
Apodization	Blackman-Harris	Minimizes side-lobes for strong carbonyl peaks.

Spectral Analysis & Assignment

The IR spectrum of **diethyl sec-butylethylmalonate** is dominated by the ester functionality and the aliphatic alkyl chains. The absence of specific bands (OH, NH) is as critical as the presence of expected bands.

Region 1: High-Frequency C-H Stretching (3000 – 2800 cm^{-1})

This region confirms the aliphatic backbone. As a saturated molecule, no bands should appear above 3000 cm^{-1} .

- 2960–2970 cm^{-1} (Strong): Asymmetric stretching of Methyl ($-\text{CH}_3$) groups. The molecule contains four methyl groups (two from ethyl esters, one from ethyl substituent, one from sec-butyl), making this band intense.
- 2935 cm^{-1} (Medium): Asymmetric stretching of Methylene ($-\text{CH}_2-$) groups.
- 2875 cm^{-1} (Medium): Symmetric stretching of Methyl ($-\text{CH}_3$) groups.

Diagnostic Insight: The intensity ratio of methyl-to-methylene bands is higher here than in simple diethyl malonate due to the branched sec-butyl group adding methyl density.

Region 2: The Carbonyl Zone (1750 – 1730 cm^{-1})

The most diagnostic feature of malonic esters is the carbonyl stretch.

- 1735 $\pm$ 5 cm^{-1} (Very Strong): C=O Stretching.
 - Band Shape: In disubstituted malonates, the two ester carbonyls are attached to a quaternary carbon. Steric crowding between the sec-butyl and ethyl groups can distort the coplanarity, occasionally causing this band to broaden or split slightly compared to the sharp singlet of diethyl malonate.
 - Absence of Shift: If the band shifts significantly lower ($<1700 \text{ cm}^{-1}$), verify for hydrolysis (carboxylic acid formation).

Region 3: The Fingerprint & C-O Stretching (1300 – 1000 cm^{-1})

Esters display two characteristic C-O stretches.

- 1200–1240 cm^{-1} (Strong): C–C(=O)–O stretch (Acyl-oxygen). Often the strongest band in the fingerprint region.
- 1030–1090 cm^{-1} (Strong): O–C–C stretch (Alkoxy-oxygen).
- 1380 cm^{-1} (Medium): C–H Bending (Umbrella mode) of the methyl groups. The sec-butyl group (containing a methyl on a methine) enhances this region.

Summary Table of Assignments

Frequency (cm ⁻¹)	Functional Group	Vibrational Mode	Diagnostic Value
2960–2970	Alkane (CH ₃)	(C-H)	Confirms saturated alkyl chain.
1735	Ester (C=O)	(C=O)	Primary identification; check for broadening.
1465	Alkane (CH ₂)	(CH ₂) Scissoring	General aliphatic confirmation.
1380	Alkane (CH ₃)	(CH ₃) Bending	Enhanced by sec-butyl methyls.
1230	Ester (C-O)	(C-C(=O)-O)	Confirm ester linkage integrity.
1030	Ester (O-C)	(O-CH ₂ -)	Confirm ethoxy group integrity.

Quality Control & Impurity Profiling

In drug development, IR is a rapid "Go/No-Go" gate. You must distinguish the product from its precursors.

Distinguishing from Diethyl Malonate (Starting Material)

- Diethyl Malonate: Possesses two acidic protons at the -position (–CH₂– between carbonyls).
- Target (Disubstituted): Quaternary -carbon (No protons).
- IR Difference: While subtle, diethyl malonate often shows a weak combination band or overtone related to the enolizable protons, but the most obvious difference is in the Fingerprint Region (1400-600 cm⁻¹). The substitution of hydrogen with heavy alkyl groups (ethyl, sec-butyl) shifts skeletal bending modes to lower frequencies and alters the intensity profile of the 1100-1300 cm⁻¹ bands.

Distinguishing from Mono-substituted (Diethyl sec-butylmalonate)

- Impurity: Contains a tertiary
-hydrogen.
- Target: No
-hydrogen.
- Differentiation: The mono-substituted impurity is less sterically crowded. The target molecule's quaternary center introduces steric strain that may slightly elevate the C=O frequency or broaden the band. (Note: NMR is the gold standard here, but IR serves as a preliminary check for gross contamination).

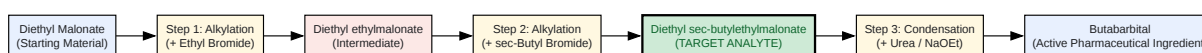
Moisture & Hydrolysis

- Water: Broad band at $\sim 3400\text{ cm}^{-1}$ (O-H stretch).
- Hydrolysis (Acid): Broad band $2500\text{--}3300\text{ cm}^{-1}$ (O-H stretch of carboxylic acid) and shift of C=O to $\sim 1710\text{ cm}^{-1}$.

Synthesis & Analytical Workflow Diagrams

Synthesis Pathway (Context)

The following diagram illustrates the creation of the target molecule and its conversion to Butabarbital.

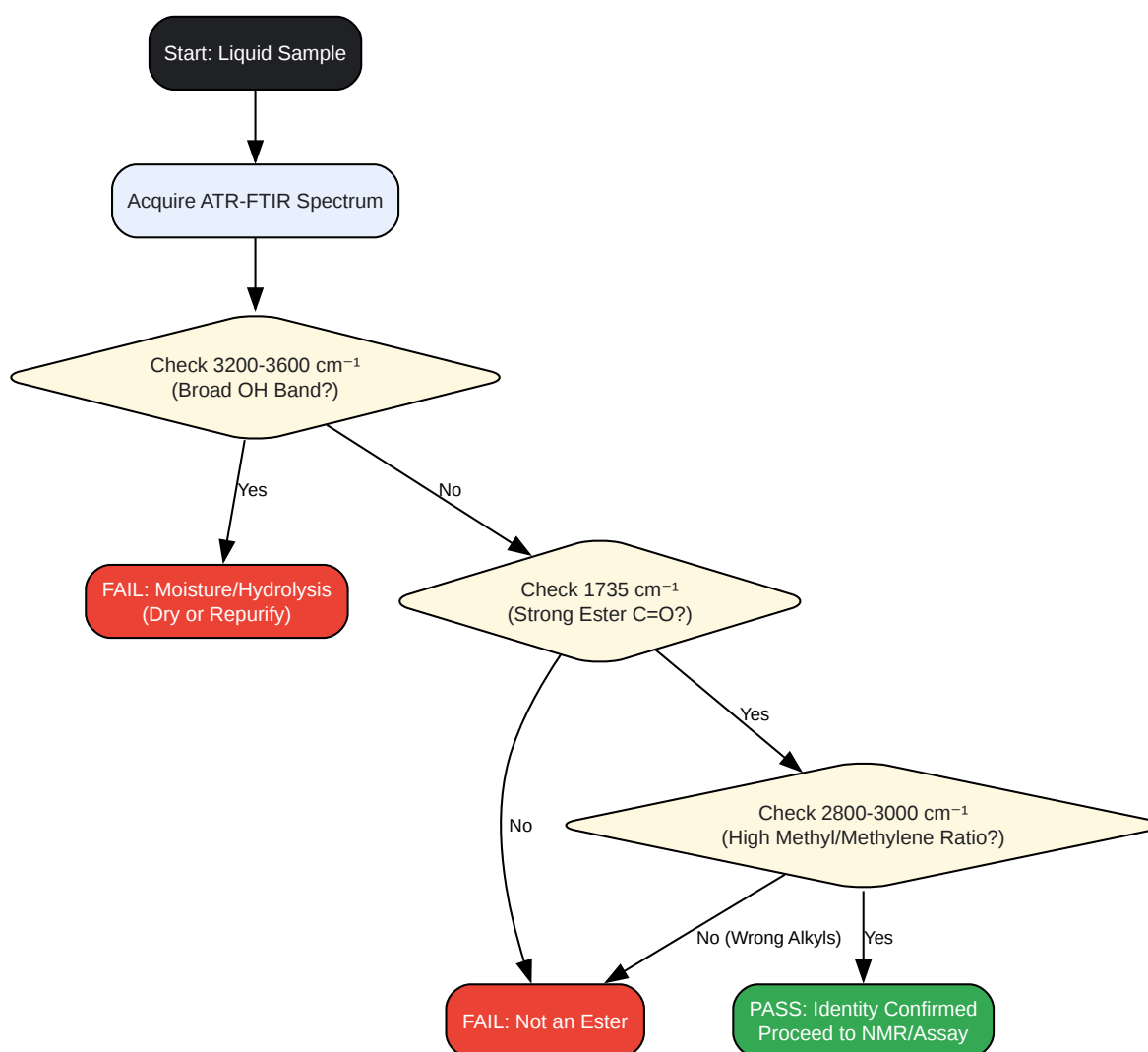


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Caption: Synthesis of Butabarbital highlighting the target intermediate (CAS 76-71-1).

Analytical Decision Workflow

This logic gate ensures the sample is suitable for downstream processing.



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Caption: Logical decision tree for IR-based quality control of the intermediate.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 78939, **Diethyl sec-butylethylmalonate**. Retrieved from [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) (Authoritative text on Ester/Alkyl IR assignments).

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Sources

- [1. Diethyl sec-butylethylmalonate | C₁₃H₂₄O₄ | CID 78939 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Diethyl ethylidenemalonate | C₉H₁₄O₄ | CID 73831 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Diethyl butylmalonate | C₁₁H₂₀O₄ | CID 67244 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Diethyl ethylmalonate | C₉H₁₆O₄ | CID 8610 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Diethyl ethyl\(1-methylbutyl\)malonate | C₁₄H₂₆O₄ | CID 95450 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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